

use of 3-(Piperidine-1-carbonyl)phenylboronic acid in medicinal chemistry

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Compound of Interest

Compound Name:	3-(Piperidine-1-carbonyl)phenylboronic acid
Cat. No.:	B1593276

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An Application Guide to **3-(Piperidine-1-carbonyl)phenylboronic Acid** in Medicinal Chemistry

Introduction: A Versatile Scaffold in Modern Drug Discovery

3-(Piperidine-1-carbonyl)phenylboronic acid is a key building block in medicinal chemistry, valued for its role in the synthesis of complex organic molecules. Its structure, featuring a phenylboronic acid motif coupled to a piperidine amide, provides a versatile handle for constructing carbon-carbon bonds, most notably through palladium-catalyzed cross-coupling reactions. This reagent has proven instrumental in the development of targeted therapies for a range of diseases, including cancer, inflammatory conditions, and metabolic disorders^[1]. The boronic acid group is a cornerstone of the Suzuki-Miyaura coupling reaction, while the piperidine moiety can influence solubility, metabolic stability, and target engagement of the final compound.

This guide provides an in-depth overview of the applications of **3-(piperidine-1-carbonyl)phenylboronic acid**, with a focus on its use in the synthesis of enzyme inhibitors. It includes detailed protocols, mechanistic insights, and practical guidance for researchers in drug development.

Physicochemical Properties

A clear understanding of the reagent's properties is crucial for its effective use in synthesis.

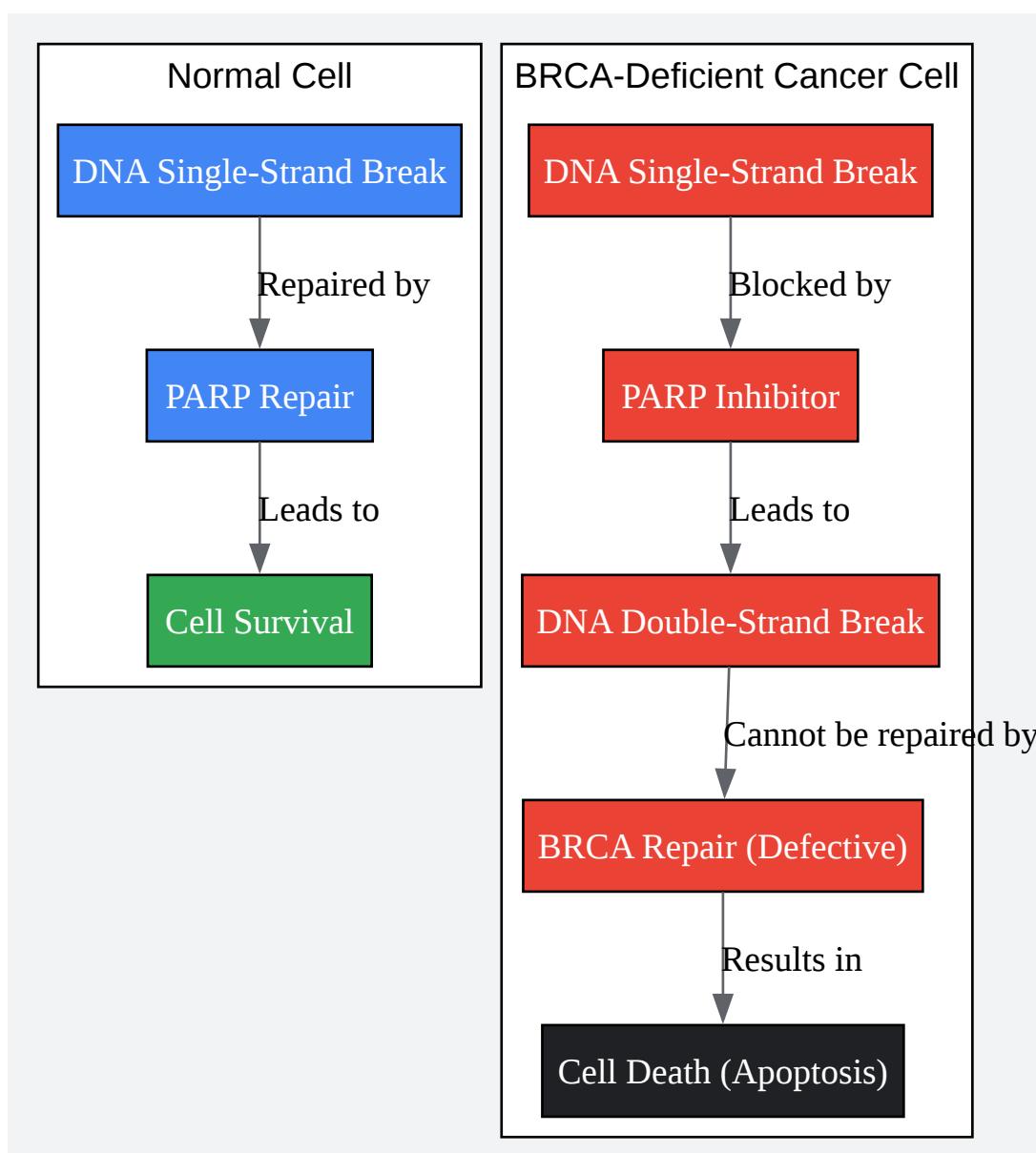
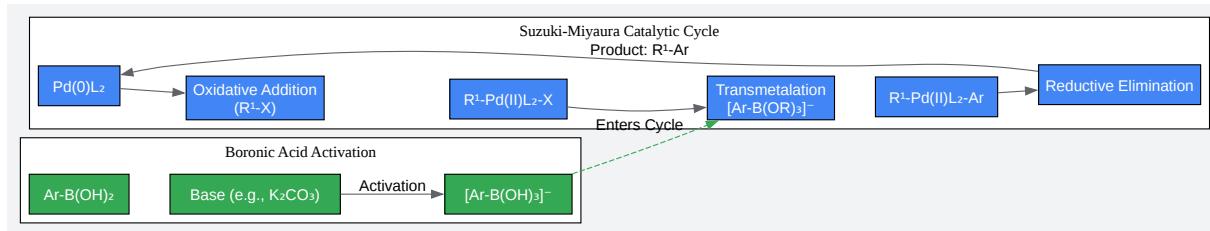
Property	Value
Molecular Formula	C ₁₂ H ₁₆ BNO ₃ [2]
Molecular Weight	233.07 g/mol [2] [3]
Appearance	Typically a solid [2]
InChI Key	XFTARKGZGNWJJT-UHFFFAOYSA-N [2] [3]
Primary Application	Suzuki-Miyaura cross-coupling reactions [4]

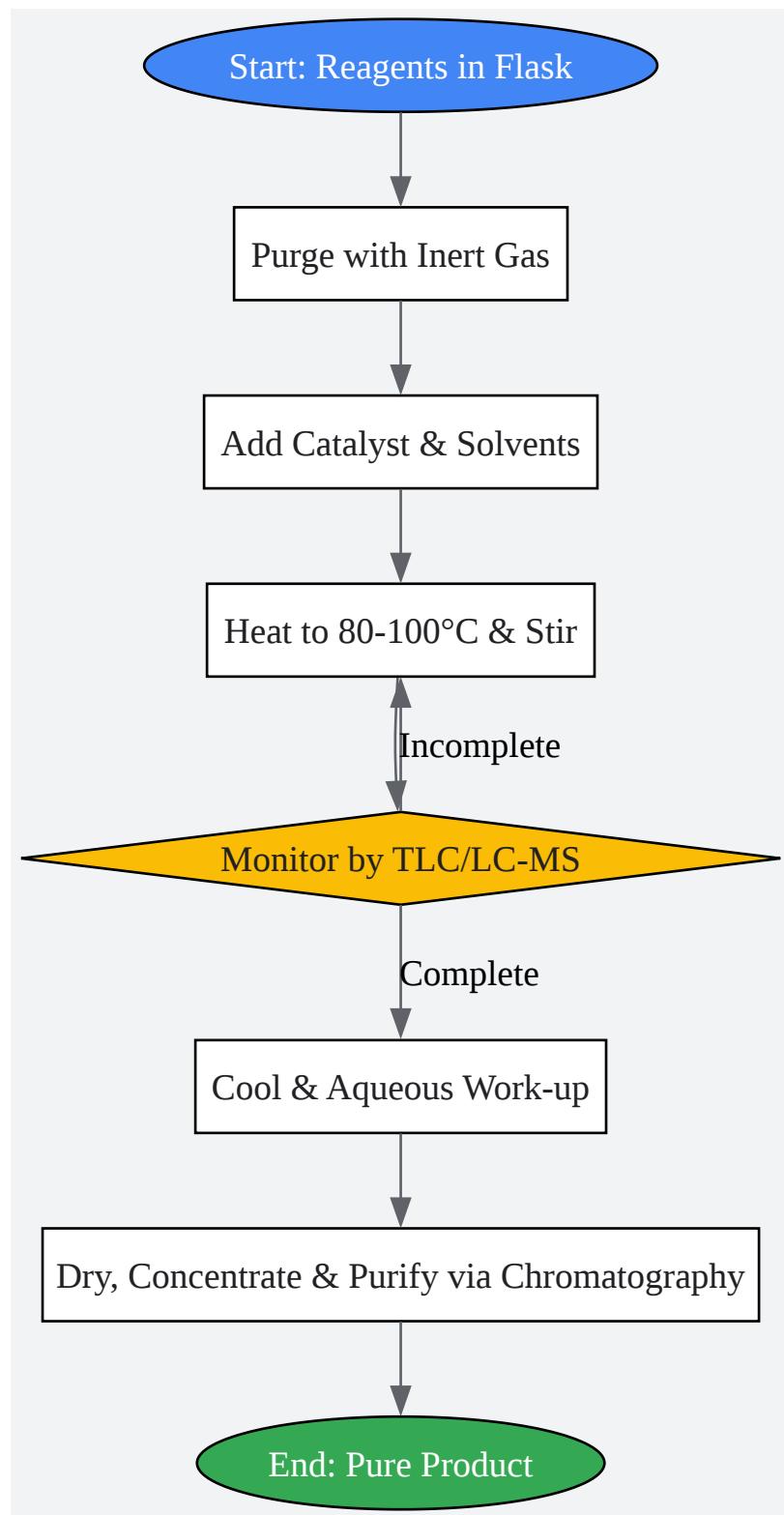
Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The primary utility of **3-(piperidine-1-carbonyl)phenylboronic acid** lies in its function as a nucleophilic partner in the Suzuki-Miyaura cross-coupling reaction. This powerful palladium-catalyzed transformation forges a new carbon-carbon bond between the boronic acid's aryl group and an organohalide or triflate. The reaction is renowned for its mild conditions, high functional group tolerance, and the commercial availability of a vast array of boronic acids and coupling partners[\[5\]](#).

The catalytic cycle, a cornerstone of modern organic synthesis, involves three key steps:

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halide bond of the coupling partner (e.g., an aryl bromide).
- Transmetalation: The organic group from the boronic acid is transferred to the palladium center, a step often facilitated by a base.
- Reductive Elimination: The two coupled organic fragments are expelled from the palladium center, forming the new C-C bond and regenerating the Pd(0) catalyst[\[4\]](#).





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